

Application Note: A Detailed Protocol for the Formylation of Phenoxyacetonitrile

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Compound of Interest

Compound Name: 2-(4-Formylphenoxy)acetonitrile

Cat. No.: B112567

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Abstract

This comprehensive application note provides a detailed protocol for the formylation of phenoxyacetonitrile to synthesize 2-formylphenoxyacetonitrile. This reaction, a variation of the Claisen condensation, is a crucial step in the synthesis of various heterocyclic compounds and pharmaceutical intermediates. This guide is intended for researchers, scientists, and drug development professionals, offering in-depth procedural details, mechanistic insights, safety protocols, and analytical methods for successful execution and product characterization.

Introduction

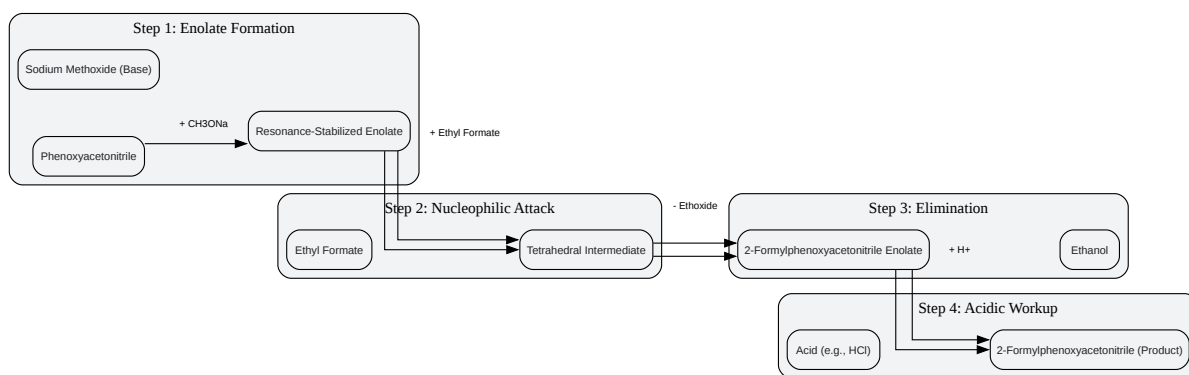
Phenoxyacetonitrile is a versatile building block in organic synthesis.^[1] Its formylation at the α -carbon position yields 2-formylphenoxyacetonitrile, a key intermediate for constructing a variety of molecular scaffolds. The introduction of a formyl group enables further chemical transformations, making it a valuable precursor in medicinal chemistry and materials science. This protocol details a reliable method for this transformation using sodium methoxide as a base and ethyl formate as the formylating agent.

Reaction Mechanism: The Claisen Condensation

The formylation of phenoxyacetonitrile proceeds via a Claisen condensation mechanism.^{[2][3]} ^{[4][5]} This reaction involves the carbon-carbon bond formation between an ester (ethyl formate) and another carbonyl compound (in this case, a nitrile) in the presence of a strong base.^{[2][3]}

The key steps are as follows:

- **Enolate Formation:** The strong base, sodium methoxide, deprotonates the α -carbon of phenoxyacetonitrile, which is acidic due to the electron-withdrawing effects of the adjacent nitrile and phenoxy groups. This results in the formation of a resonance-stabilized enolate anion.^{[2][3]}
- **Nucleophilic Attack:** The newly formed enolate acts as a nucleophile and attacks the electrophilic carbonyl carbon of ethyl formate.^[4]
- **Elimination:** The tetrahedral intermediate formed then collapses, eliminating an ethoxide ion to yield the final product, 2-formylphenoxyacetonitrile.
- **Deprotonation Drive:** The reaction is driven to completion by the deprotonation of the product, which has a newly acidic proton, by the ethoxide generated in the previous step. An acidic workup is then required to neutralize the enolate and isolate the final product.^[3]



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Caption: Mechanism of the formylation of phenoxyacetonitrile.

Experimental Protocol

This protocol outlines the step-by-step procedure for the formylation of phenoxyacetonitrile.

Materials and Reagents

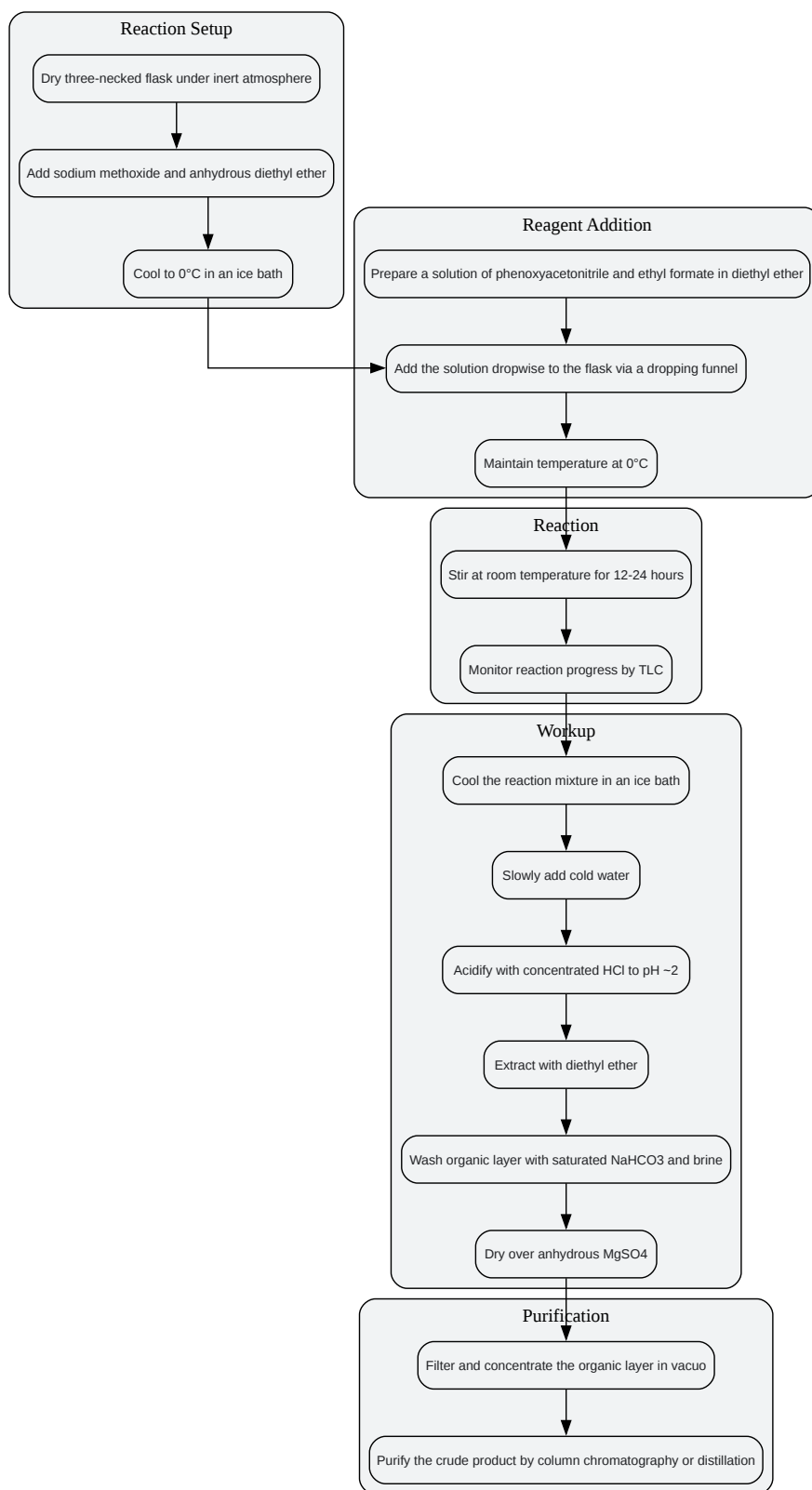
Reagent	Formula	MW (g/mol)	CAS No.	Notes
Phenoxyacetonitrile	C_8H_7NO	133.15	3598-14-9	[6]
Sodium Methoxide	CH_3ONa	54.02	124-41-4	[7]
Ethyl Formate	$C_3H_6O_2$	74.08	109-94-4	[8]
Diethyl Ether	$(C_2H_5)_2O$	74.12	60-29-7	Anhydrous
Hydrochloric Acid	HCl	36.46	7647-01-0	Concentrated
Saturated Sodium Bicarbonate	$NaHCO_3$	84.01	144-55-8	Aqueous solution
Anhydrous Magnesium Sulfate	$MgSO_4$	120.37	7487-88-9	
Deionized Water	H_2O	18.02	7732-18-5	

Equipment

- Round-bottom flask (three-necked)
- Magnetic stirrer and stir bar
- Reflux condenser

- Dropping funnel
- Inert gas supply (Nitrogen or Argon)
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Reaction Setup and Procedure



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Caption: Experimental workflow for the formylation of phenoxyacetonitrile.

Step-by-Step Protocol:

- **Preparation:** Under an inert atmosphere (N_2 or Ar), add sodium methoxide (1.1 eq) to a dry three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel. Add anhydrous diethyl ether to the flask to create a suspension.
- **Cooling:** Cool the flask to 0°C using an ice bath.
- **Reagent Addition:** In a separate flask, prepare a solution of phenoxyacetonitrile (1.0 eq) and ethyl formate (1.5 eq) in anhydrous diethyl ether.
- **Slow Addition:** Add the solution of phenoxyacetonitrile and ethyl formate dropwise to the stirred suspension of sodium methoxide in diethyl ether over a period of 30-60 minutes, maintaining the temperature at 0°C .
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for 12-24 hours.
- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:**
 - Cool the reaction mixture back to 0°C in an ice bath.
 - Slowly and carefully add cold deionized water to quench the reaction.
 - Acidify the aqueous layer to a pH of approximately 2 by the slow addition of concentrated hydrochloric acid.^{[9][10][11][12][13]} Always add acid to water, not the other way around.^[10]
 - Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x volume of the aqueous layer).
 - Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.

- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
 - The crude product can be purified by either vacuum distillation or column chromatography on silica gel.

Analytical Characterization

- Thin Layer Chromatography (TLC): Monitor the reaction progress using a suitable mobile phase (e.g., a mixture of hexane and ethyl acetate). Visualize the spots under UV light.
- Gas Chromatography-Mass Spectrometry (GC-MS): Confirm the presence and purity of the product. The mass spectrum should show the molecular ion peak corresponding to 2-formylphenoxyacetonitrile.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Expect to see a characteristic singlet for the formyl proton ($-\text{CHO}$) and signals corresponding to the aromatic and methine protons.
 - ^{13}C NMR: Expect to see a signal for the carbonyl carbon of the formyl group in addition to the aromatic and nitrile carbons.

Safety and Waste Disposal

5.1. Hazard Identification and Personal Protective Equipment (PPE)

- Phenoxyacetonitrile: Harmful if swallowed, in contact with skin, or if inhaled.[\[6\]](#)[\[14\]](#)[\[15\]](#)
- Sodium Methoxide: Highly flammable solid, corrosive, and water-reactive.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) It can cause severe skin and eye burns.[\[16\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) Handle in an inert atmosphere and away from moisture.[\[16\]](#)[\[17\]](#)
- Ethyl Formate: Highly flammable liquid and vapor.[\[8\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#) Causes eye irritation and may cause respiratory irritation.[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Diethyl Ether: Extremely flammable liquid and vapor.[27][28][29][30] May form explosive peroxides upon storage.[27][28][29][30]
- Hydrochloric Acid: Corrosive, causing severe skin burns and eye damage.[9][10][11][12][13] May cause respiratory irritation.[9][13]

Always wear appropriate PPE, including:

- Safety goggles or a face shield.[21]
- Chemical-resistant gloves (e.g., nitrile).[21]
- A flame-retardant lab coat.[31]
- Work in a well-ventilated fume hood.[8][31]

5.2. Handling Precautions

- Sodium Methoxide: Handle under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques) to prevent contact with air and moisture.[17] It reacts violently with water.[17]
- Flammable Solvents: Keep diethyl ether and ethyl formate away from ignition sources.[24][25][26][27][30] Ground and bond containers when transferring to prevent static discharge.[27][30]
- Acid Handling: Always add acid to water slowly while stirring to dissipate the heat generated.[10]

5.3. Waste Disposal

- Dispose of all chemical waste in accordance with local, state, and federal regulations.
- Quench any unreacted sodium methoxide carefully with a protic solvent like isopropanol before disposal.
- Organic waste containing flammable solvents should be collected in a designated, properly labeled waste container.

- Acidic and basic aqueous waste should be neutralized before disposal.

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